

Essential Safety and Operational Guide for Handling Pitofenone-d4

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Compound of Interest

Compound Name: Pitofenone-d4

Cat. No.: B12409856

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This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Pitofenone-d4**. The following procedural guidance is designed to ensure safe laboratory practices and proper management of this compound.

Chemical and Physical Properties

The quantitative data for **Pitofenone-d4** and its common salt form are summarized below. This compound is intended for laboratory research use only.^{[1][2]}

Property	Pitofenone-d4	Pitofenone-d4 Hydrochloride
Molecular Formula	C ₂₂ H ₂₁ D ₄ NO ₄	C ₂₂ H ₂₁ D ₄ NO ₄ • HCl
Molecular Weight	371.47 g/mol	407.93 g/mol (371.46 + 36.46)
CAS Number	54063-52-4 (Non-labelled)	1248-42-6 (Non-labelled Hydrochloride Salt)
Appearance	Solid	Neat
Storage Condition	Store at -20°C with a desiccant. Keep receptacle tightly sealed.	Store as per product insert information.

Note: Data sourced from multiple suppliers and databases.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Hazard Identification and Personal Protective Equipment (PPE)

Based on the safety data for the non-deuterated analogue, Pitofenone hydrochloride, this compound is classified with the following hazards:

- Harmful if swallowed (Acute toxicity - oral 4)[\[5\]](#)
- Causes skin irritation (Skin irritation 2)[\[5\]](#)
- Causes serious eye irritation (Eye irritation 2A)[\[5\]](#)
- May cause respiratory irritation (Specific target organ toxicity, single exposure 3)[\[5\]](#)
- Suspected of damaging fertility or the unborn child (Reproductive toxicity 2)[\[5\]](#)

To mitigate these risks, the following PPE and engineering controls are mandatory.

Control Type	Specification
Engineering Controls	Use in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid powder to avoid dust formation. An eye-wash station must be accessible. [1] [6]
Eye/Face Protection	Wear chemical safety goggles that meet approved standards. [6]
Skin Protection	Wear a protective disposable gown (low-permeability, solid front, long sleeves, tight-fitting cuffs) and protective gloves (e.g., nitrile rubber). [6] [7]
Hand Protection	Wear chemical-resistant gloves. Change gloves immediately if they become contaminated, torn, or punctured. Wash hands thoroughly before and after handling. [5] [6]
Respiratory Protection	If working outside a fume hood or if dust formation is likely, a NIOSH-approved respirator or self-contained breathing apparatus should be worn. [6]

Immediate Safety and First Aid Measures

In the event of exposure, follow these procedures immediately.

Exposure Route	First Aid Protocol
Ingestion	If the person is conscious, wash out their mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]
Inhalation	Relocate the individual to fresh air. If breathing is difficult, provide artificial respiration or oxygen. Seek medical attention. [1] [6]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area thoroughly with large amounts of water. If irritation persists, call a physician. [1] [8]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, making sure to separate eyelids. Remove contact lenses if present and easy to do. Call a physician promptly. [1]

Procedural Guidance: Safe Handling and Disposal Protocol

This protocol outlines the step-by-step process for safely managing **Pitofenone-d4** from receipt to disposal.

Receiving and Storage

- **Inspect:** Upon receipt, inspect the container for any damage or leaks. Wear appropriate PPE (lab coat and gloves) during inspection.
- **Log:** Record the compound's arrival, quantity, and assigned storage location in the chemical inventory system.
- **Store:** Store the compound in a tightly sealed container, as recommended at -20°C, and with a desiccant to keep it dry. The storage area should be secure and accessible only to

authorized personnel.

Preparation and Use (Inside a Fume Hood)

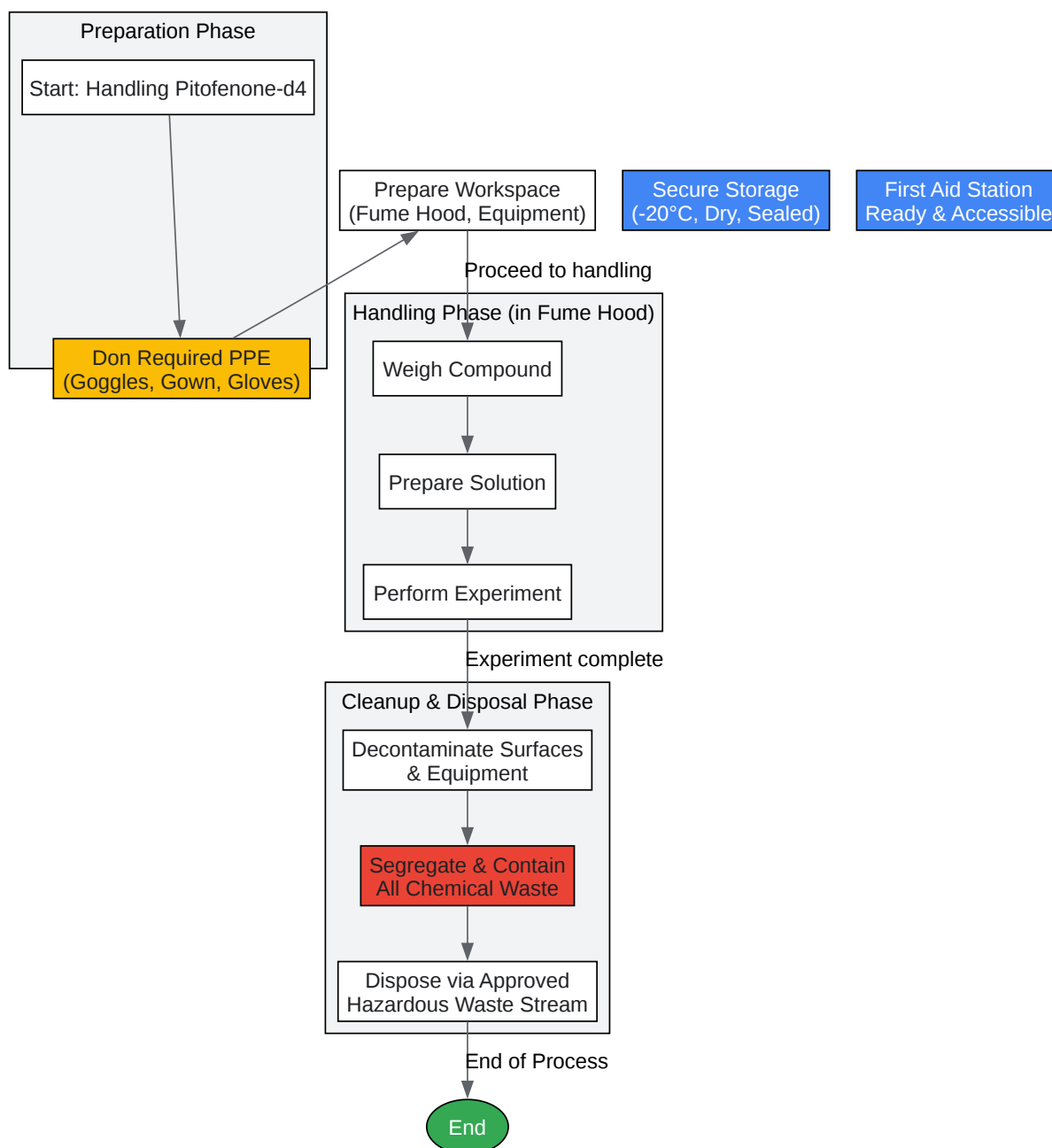
- Assemble PPE: Before handling, don all required PPE: safety goggles, a lab gown, and two pairs of chemical-resistant gloves.^[7]
- Prepare Workspace: Ensure the chemical fume hood is clean and operational. Gather all necessary equipment (spatulas, weigh boats, vials, solvent, etc.).
- Weighing: Perform all weighing operations on a calibrated balance inside the fume hood to contain any airborne powder. Use a dedicated spatula.
- Dissolving: If preparing a solution, add the solvent to the weighed **Pitofenone-d4** slowly to avoid splashing. Cap the container securely and mix as required.
- Post-Handling: After use, decontaminate the spatula and work surface. Wipe down the balance.

Waste Management and Disposal

- Segregate Waste: All materials that have come into contact with **Pitofenone-d4**, including gloves, weigh boats, and pipette tips, must be considered chemical waste.
- Collect Waste: Place all contaminated solid waste into a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect any unused solutions or contaminated solvents in a separate, labeled hazardous liquid waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Disposal: Dispose of all waste material in accordance with local, state, and federal regulations.^[5] Leave chemicals in their original containers if possible and do not mix with other waste.

Experimental Workflow Diagram

The following diagram illustrates the key procedural steps and safety checkpoints for handling **Pitofenone-d4**.



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Caption: Workflow for the safe handling of **Pitofenone-d4**.

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